



# Application Notes: Spectrophotometric Assay for Sodium Folinate Concentration

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Compound of Interest		
Compound Name:	Sodium Folinate	
Cat. No.:	B1675111	Get Quote

#### Introduction

**Sodium folinate**, the sodium salt of folinic acid, is a crucial medication used in cancer therapy to counteract the toxic effects of folic acid antagonists and to enhance the efficacy of certain chemotherapeutic agents.[1] Accurate quantification of its concentration in pharmaceutical preparations is essential for ensuring patient safety and treatment effectiveness. Spectrophotometry offers a simple, cost-effective, and rapid method for this purpose. These application notes describe two validated spectrophotometric methods for the determination of **sodium folinate** concentration: a direct Ultraviolet (UV) method and a colorimetric Visible (Vis) method using the Folin-Ciocalteu Reagent (FCR).

#### Principle of Methods

- UV Spectrophotometry: This method relies on the intrinsic UV absorbance of the **sodium folinate** molecule. The pteridine ring system in the folinate structure exhibits a characteristic maximum absorbance at approximately 280-284 nm.[2][3] The concentration is determined by measuring the absorbance at this wavelength and correlating it to a standard curve.
- Visible Spectrophotometry (Folin-Ciocalteu Method): This method is based on the reduction
  of the phosphomolybdotungstate complex in the Folin-Ciocalteu Reagent by the phenolic-like
  structure of sodium folinate in an alkaline medium.[2][4] This reaction produces a stable,
  bluish-green colored complex, with a maximum absorbance at approximately 724 nm.[2][5]
  The intensity of the color, measured by the absorbance, is directly proportional to the
  concentration of sodium folinate.



## **Quantitative Data Summary**

The following table summarizes the key quantitative parameters for the two spectrophotometric methods.

Parameter	UV Spectrophotometric Method	Visible Spectrophotometric Method (Folin-Ciocalteu)
Wavelength (λmax)	~280 - 284 nm[2][3]	~724 nm[2][4]
Linearity Range	2 - 10 μg/mL[5]	5 - 100 μg/mL[2]
Correlation Coefficient (r²)	0.999[5]	Not explicitly stated in the provided results, but good linearity is reported.[2]
Accuracy (% Recovery)	97 - 99.83%[5]	Not explicitly stated in the provided results.
Limit of Detection (LOD)	Not explicitly stated for sodium folinate, but a similar method for folic acid reported 0.011 µg/mL.[6][7]	Not explicitly stated in the provided results.
Limit of Quantification (LOQ)	Not explicitly stated for sodium folinate, but a similar method for folic acid reported 0.033 µg/mL.[6][7]	Not explicitly stated in the provided results.
Solvent/Buffer	Phosphate buffer (pH 7.7) or Water[2][5]	Sodium Hydroxide solution[2] [4]
Incubation/Reaction Time	Not applicable	10 minutes at 70-90°C[2][5]

## **Experimental Protocols**

Method 1: UV Spectrophotometric Assay

This protocol details the direct measurement of **sodium folinate** concentration using UV spectrophotometry.



- 1. Materials and Reagents:
- Sodium Folinate reference standard
- Phosphate buffer (pH 7.7) or deionized water
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- 2. Preparation of Standard Solutions:
- Stock Solution (100 μg/mL): Accurately weigh 10 mg of **sodium folinate** reference standard and dissolve it in a 100 mL volumetric flask with phosphate buffer (pH 7.7) or deionized water.
- Working Standards: Prepare a series of dilutions from the stock solution to obtain concentrations ranging from 2 to 10 μg/mL.
- 3. Sample Preparation:
- Prepare the sample solution containing an unknown concentration of sodium folinate by
  dissolving it in the same solvent used for the standard solutions. Dilute as necessary to
  ensure the absorbance falls within the linear range of the assay.
- 4. Measurement Procedure:
- Set the spectrophotometer to measure absorbance at the wavelength of maximum absorbance (λmax), which should be determined by scanning the spectrum of a standard solution between 200-400 nm (typically ~280-284 nm).
- Use the phosphate buffer or deionized water as a blank to zero the instrument.
- Measure the absorbance of each standard solution and the sample solution.



- Construct a calibration curve by plotting the absorbance of the standard solutions against their corresponding concentrations.
- Determine the concentration of the unknown sample by interpolating its absorbance value on the calibration curve.

Method 2: Visible Spectrophotometric Assay (Folin-Ciocalteu Method)

This protocol describes the colorimetric determination of **sodium folinate** concentration.

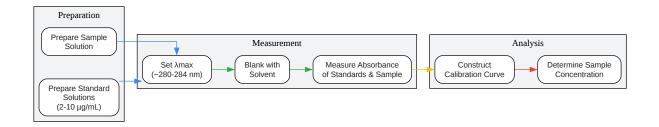
- 1. Materials and Reagents:
- Sodium Folinate reference standard
- Folin-Ciocalteu Reagent (FCR)
- Sodium Hydroxide (NaOH) solution
- Deionized water
- Visible Spectrophotometer
- Glass cuvettes (1 cm path length)
- Water bath (70-90°C)
- · Volumetric flasks and pipettes
- 2. Preparation of Standard Solutions:
- Stock Solution (100 μg/mL): Prepare as described in the UV method, using deionized water as the solvent.
- Working Standards: Prepare a series of dilutions from the stock solution to obtain concentrations ranging from 5 to 100 μg/mL.
- 3. Sample Preparation:



- Prepare the sample solution containing an unknown concentration of sodium folinate by dissolving it in deionized water. Dilute as necessary to bring the concentration within the linear range.
- 4. Color Development and Measurement Procedure:
- To a series of test tubes, add a defined volume of each standard solution and the sample solution.
- Add a specific volume of Folin-Ciocalteu Reagent and sodium hydroxide solution to each tube.
- Mix the contents of the tubes thoroughly.
- Heat the tubes in a water bath at 70-90°C for 10 minutes.[2][5]
- After heating, cool the tubes to room temperature and dilute with a suitable volume of deionized water.
- Set the spectrophotometer to measure absorbance at the wavelength of maximum absorbance (λmax), which should be determined by scanning the spectrum of a colored standard solution between 600-800 nm (typically ~724 nm).
- Use a reagent blank (containing all reagents except sodium folinate) to zero the instrument.
- Measure the absorbance of each standard and sample solution.
- Construct a calibration curve by plotting the absorbance of the standard solutions against their concentrations.
- Determine the concentration of the unknown sample from the calibration curve.

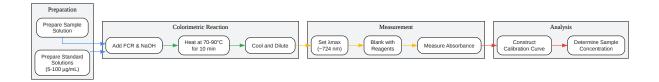
## **Visualizations**





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Caption: Workflow for the UV Spectrophotometric Assay of **Sodium Folinate**.



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Caption: Workflow for the Visible Spectrophotometric Assay of **Sodium Folinate**.

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